

Unveiling the Physicochemical Properties of 4-Acetamidophenylglyoxal Hydrate

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Compound of Interest

Compound Name: 4-Acetamidophenylglyoxal hydrate

Cat. No.: B578847

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For Immediate Release – This technical guide provides an in-depth analysis of the molecular characteristics of **4-Acetamidophenylglyoxal hydrate**, a compound of interest in contemporary chemical and pharmaceutical research. The focus of this paper is to establish a foundational understanding of its molecular weight through precise calculations based on its chemical formula and the standard atomic weights of its constituent elements.

Molecular Structure and Formula

4-Acetamidophenylglyoxal hydrate is identified by the chemical formula $C_{10}H_{11}NO_4$.^[1] This formula indicates that the compound is a hydrate, incorporating a molecule of water within its structure. The anhydrous part of the molecule, 4-Acetamidophenylglyoxal, has the formula $C_{10}H_9NO_3$. The inclusion of a water molecule is critical for determining the compound's overall molecular weight and influences its physicochemical properties, such as solubility and crystal structure.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **4-Acetamidophenylglyoxal hydrate** is detailed below, utilizing the standard atomic weights for Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O).

Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	10	12.011	120.11
Hydrogen	H	11	1.008[2][3][4]	11.088
Nitrogen	N	1	14.007[5][6][7]	14.007
Oxygen	O	4	15.999[8][9][10] [11]	63.996
Total		209.201		

Based on this, the molecular weight of **4-Acetamidophenylglyoxal hydrate** is approximately 209.20 g/mol .[1]

Further Research and Context

While this guide establishes the molecular weight of **4-Acetamidophenylglyoxal hydrate**, the broader scope of research for professionals in drug development and chemical sciences requires contextual information regarding its use in experimental settings. To fulfill the request for detailed experimental protocols and signaling pathway diagrams, further specifics on the compound's application are necessary.

For instance, if **4-Acetamidophenylglyoxal hydrate** is utilized as an inhibitor in a specific enzymatic pathway, the following visualizations and experimental details would be pertinent:

1. Experimental Workflow Diagram: A diagram illustrating the steps from compound preparation to data analysis in an enzyme inhibition assay.

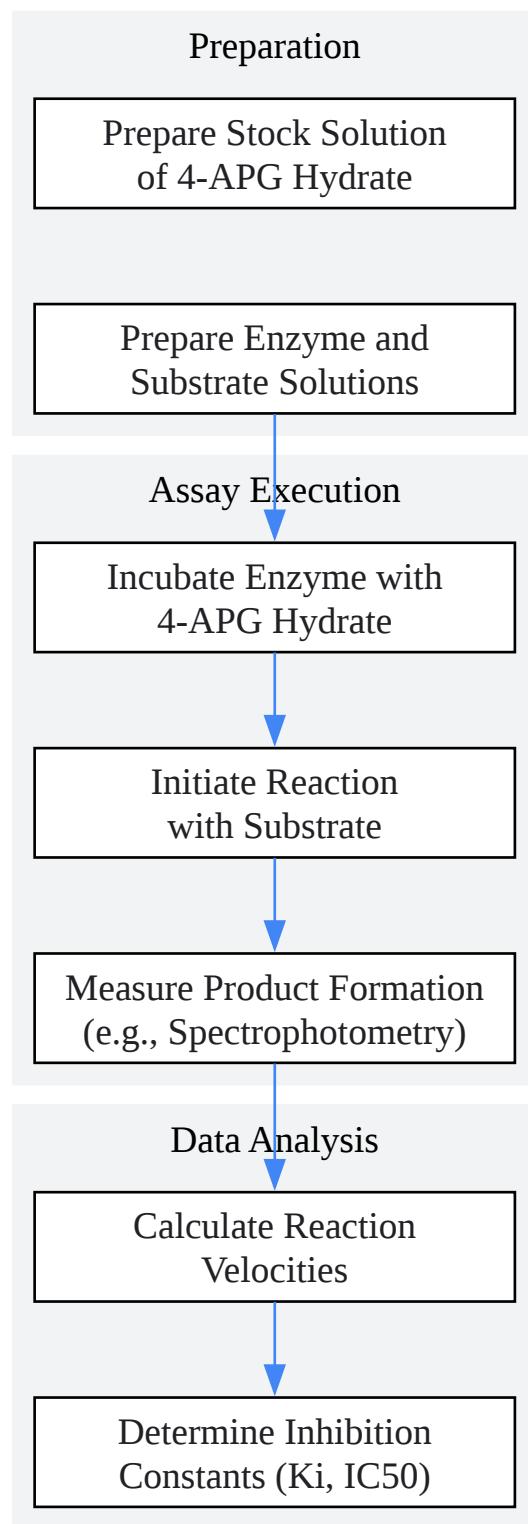
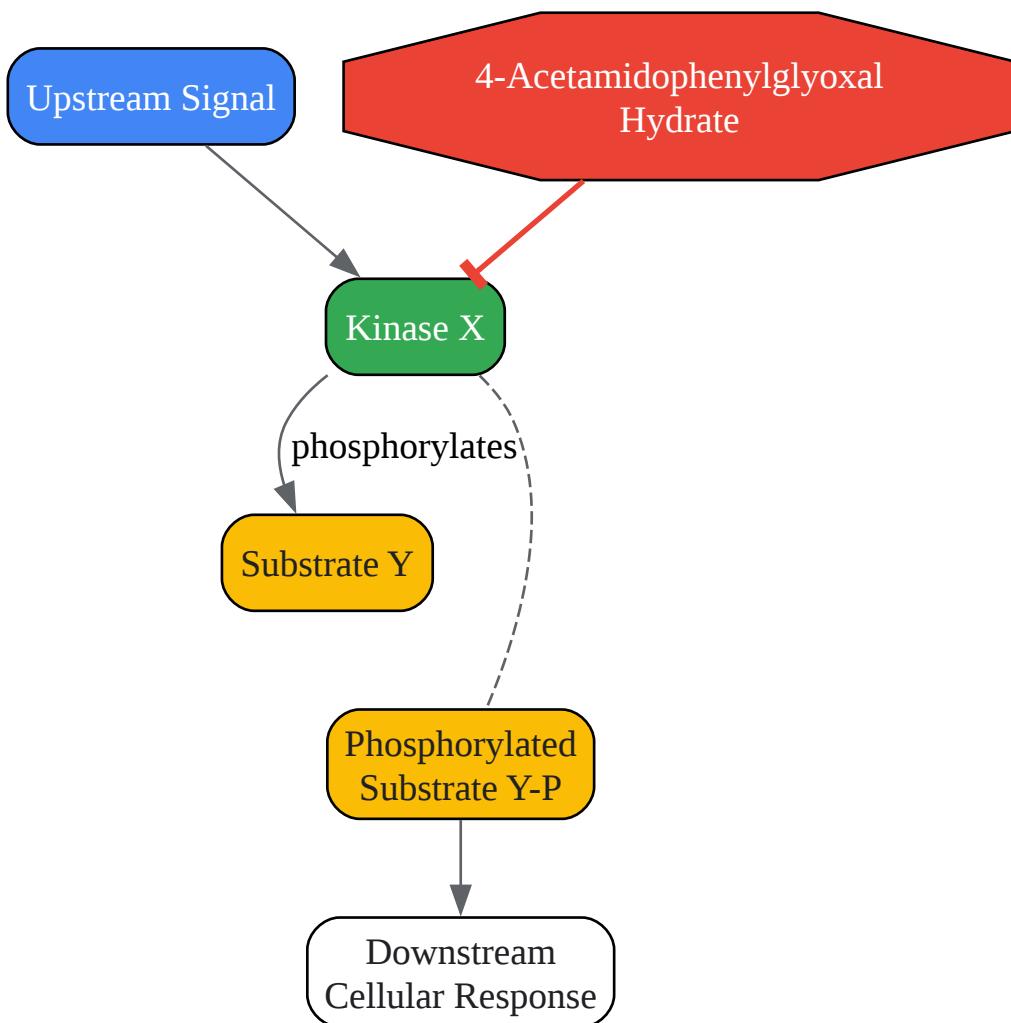
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Fig. 1: Generalized workflow for an enzyme inhibition assay.

2. Signaling Pathway Diagram: A hypothetical pathway where **4-Acetamidophenylglyoxal Hydrate** acts as an inhibitor.



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Fig. 2: Hypothetical inhibition of Kinase X by the compound.

To provide a comprehensive technical whitepaper, researchers and professionals are encouraged to supply the specific biological or chemical context in which **4-Acetamidophenylglyoxal hydrate** is being investigated. With this information, detailed experimental methodologies and relevant pathway diagrams can be accurately generated.

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